structure-activity relationship (SAR) of N-(2,3-dichlorophenyl)-3-nitrobenzamide

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Compound of Interest

Compound Name:	*N-(2,3-dichlorophenyl)-3-nitrobenzamide*
Cat. No.:	*B5573292*

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In-Depth SAR Analysis of **N-(2,3-dichlorophenyl)-3-nitrobenzamide**: A Comparative Guide

Executive Summary: The Structural "Warhead" Against Tuberculosis

N-(2,3-dichlorophenyl)-3-nitrobenzamide represents a critical scaffold in the development of DprE1 inhibitors, a class of antimycobacterial agents targeting Mycobacterium tuberculosis (Mtb). Unlike traditional antibiotics that target cell wall synthesis via InhA (e.g., Isoniazid), this molecule belongs to the Nitrobenzamide family, which functions as "suicide inhibitors" of the enzyme Decaprenylphosphoryl-β-D-ribose 2′-epimerase (DprE1).

This guide dissects the Structure-Activity Relationship (SAR) of this compound, positioning it against clinical candidates like BTZ-043 and PBTZ-169. While the 3,5-dinitro variants (DNBs) are often cited for higher potency, the 3-mononitro variants provide essential insights into the minimum pharmacophore required for covalent enzyme inactivation.

Key Therapeutic Indication: Tuberculosis (Mtb) Primary Target: DprE1 (Essential for arabinogalactan synthesis) Mechanism Class: Covalent Suicide Inhibition (Prodrug activation)

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Structural Dissection & SAR Analysis

The molecule can be divided into three pharmacophoric regions: the Warhead (Region A), the Linker (Region B), and the Lipophilic Tail (Region C).

SAR Map (Graphviz Visualization)

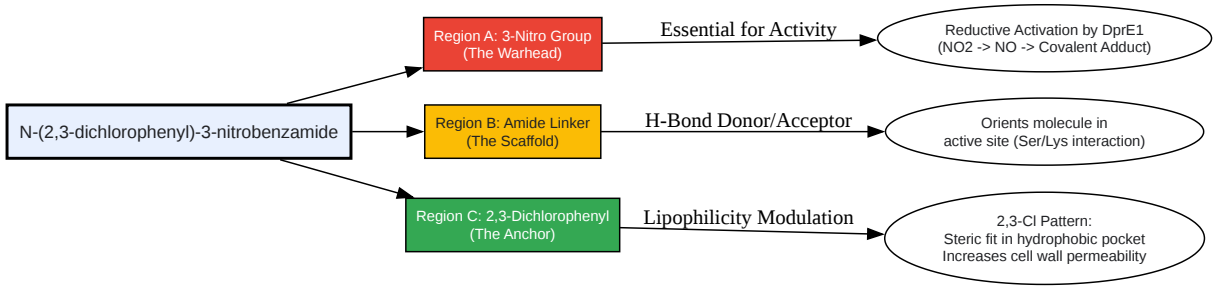

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Figure 1: Pharmacophoric dissection of **N-(2,3-dichlorophenyl)-3-nitrobenzamide** highlighting the functional role of each structural motif.

Detailed Analysis

- Region A: The Nitro Group (Essential Warhead)
  - Function: The 3-nitro group is non-negotiable. It acts as a latent "warhead."
  - Mechanism: DprE1 is a flavoenzyme (FAD-dependent). It reduces the nitro group (

) to a nitroso (

) intermediate. This electrophilic nitroso species specifically reacts with the thiol group of Cysteine 387 (Cys387) in the enzyme's active site, forming a semi-mercaptal covalent bond.
  - SAR Rule: Removing the nitro group or reducing it to an amine (

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) prior to binding abolishes activity completely, proving the prodrug mechanism.

- Region B: The Amide Linker
  - Function: Provides the necessary geometry to position the nitro group near the FAD cofactor and the phenyl ring in the hydrophobic pocket.
  - SAR Rule: Methylation of the amide nitrogen (N-Me) often reduces potency due to the loss of a hydrogen bond donor or steric clash.
- Region C: The 2,3-Dichlorophenyl Ring (The Anchor)
  - Function: This lipophilic moiety penetrates the greasy mycobacterial cell wall and anchors the molecule within the DprE1 active site.
  - Substitution Pattern (2,3-dichloro vs. 3,5-dichloro):
    - 2,3-dichloro: Creates a specific steric bulk near the amide bond (ortho-effect), forcing the rings to twist out of planarity. This can enhance solubility but may alter the fit compared to planar analogs.
    - 3,5-dichloro: Often preferred in optimized leads (like DNB1) for symmetry and optimal filling of the hydrophobic pocket.
  - SAR Rule: Electron-withdrawing groups (Cl, CF3) on this ring generally improve potency by increasing lipophilicity (logP) and metabolic stability.

Comparative Performance Guide

How does **N-(2,3-dichlorophenyl)-3-nitrobenzamide** compare to the "Gold Standards" in TB drug development?

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Feature	N-(2,3-dichlorophenyl)-3-nitrobenzamide	DNB1 (3,5-Dinitrobenzamide)	BTZ-043 (Benzothiazinone)	Isoniazid (INH)
Primary Target	DprE1 (Covalent)	DprE1 (Covalent)	DprE1 (Covalent)	InhA (Cell Wall)
Warhead	3-Nitro (Mono)	3,5-Dinitro (Dual)	8-Nitro	Hydrazide
Potency (MIC)	Moderate (0.5 - 5.0 µg/mL)*	High (< 0.1 µg/mL)	Very High (< 0.01 µg/mL)	High (0.02 - 0.2 µg/mL)
Mechanism	Suicide Inhibition	Suicide Inhibition	Suicide Inhibition	Radical formation
Lipophilicity	High (2 Cl atoms)	Moderate	Optimized	Low (Hydrophilic)
Status	Probe / Lead	Preclinical Tool	Clinical Candidate	Standard of Care

*Note: MIC values are estimated ranges for mono-nitrobenzamide analogs based on class data [1, 3].

Key Insight: The mono-nitro variant (our subject) is generally less potent than the 3,5-dinitro (DNB1) or benzothiazinone (BTZ) derivatives. The second nitro group in DNB1 increases the electron deficiency of the ring, facilitating the reduction step by DprE1. However, the 2,3-dichloro analog remains a vital tool for understanding steric tolerance in the binding pocket.

Mechanism of Action (MOA) Workflow

The efficacy of this molecule relies on a specific sequence of bio-activation events inside the bacterium.

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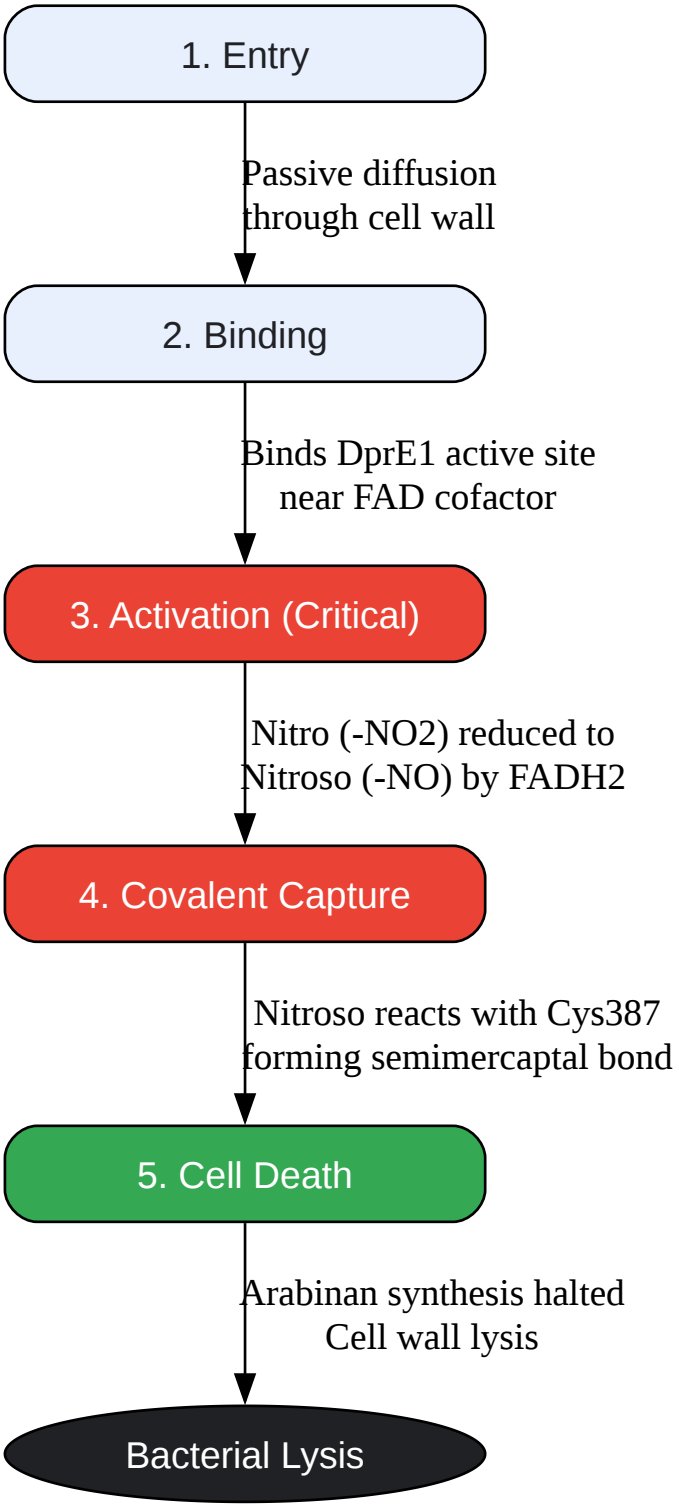

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Figure 2: The "Suicide Inhibition" cascade. The molecule is harmless until activated by the target enzyme itself.

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Experimental Protocols

To validate the activity of this compound, the following protocols are standard in the field.

Protocol A: Synthesis of N-(2,3-dichlorophenyl)-3-nitrobenzamide

A self-validating Schotten-Baumann coupling.

- Reagents: 3-Nitrobenzoyl chloride (1.0 eq), 2,3-Dichloroaniline (1.0 eq), Triethylamine (TEA, 1.2 eq), Dichloromethane (DCM, anhydrous).
- Procedure:
  - Dissolve 2,3-dichloroaniline in anhydrous DCM under Nitrogen atmosphere.
  - Add TEA and cool the solution to 0°C.
  - Add 3-nitrobenzoyl chloride dropwise (dissolved in DCM) to control exotherm.
  - Stir at room temperature for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1).
  - Workup: Wash with 1M HCl (removes unreacted aniline), then Sat. NaHCO3 (removes acid), then Brine.
  - Purification: Recrystallize from Ethanol or perform Flash Column Chromatography.
- Validation:
  - 1H NMR: Look for the amide singlet (~10.5 ppm) and the specific splitting pattern of the 2,3-dichloro ring (doublet-doublet-triplet pattern).

Protocol B: Resazurin Microtiter Assay (REMA) for MIC Determination

Standard assay to determine antitubercular potency.

- Culture:M. tuberculosis H37Rv strain grown to mid-log phase (OD600 ~0.6).

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- Plating: Add 100 µL of Middlebrook 7H9 broth to 96-well plates.
- Treatment: Perform serial 2-fold dilutions of **N-(2,3-dichlorophenyl)-3-nitrobenzamide** (Range: 100 µg/mL to 0.01 µg/mL). Include Isoniazid as a positive control.
- Incubation: Incubate at 37°C for 5–7 days.
- Readout: Add 30 µL of 0.01% Resazurin (blue). Incubate for 24h.
  - Pink Color: Viable bacteria (Resazurin reduced to Resorufin).
  - Blue Color: Dead bacteria (Inhibition).
- Calculation: MIC is the lowest concentration preventing the color change from blue to pink.

References

- Development of New Drugs to Treat Tuberculosis Based on the Dinitrobenzamide Scaffold. Source: PMC / NIH [Link]
- Discovery and characterization of antimycobacterial nitro-containing compounds with distinct mechanisms of action. Source: PubMed / NIH [Link]
- Synthesis, Activity, Toxicity, and In Silico Studies of New Antimycobacterial N-Alkyl Nitrobenzamides. Source: MDPI / PMC [Link]
- Benzothiazinones: a new class of antitubercular drugs that target arabinogalactan synthesis. Source: Science (Makarov et al.) [Link]

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